

Proper Disposal of 2,2-Dichlorobutane: A Procedural Guide

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Compound of Interest

Compound Name: 2,2-Dichlorobutane

Cat. No.: B1583581

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Audience: Researchers, scientists, and drug development professionals.

This document provides essential safety and logistical information for the proper disposal of **2,2-Dichlorobutane**, ensuring compliance with hazardous waste regulations and promoting laboratory safety. The following step-by-step procedures are designed to provide clear, actionable guidance for handling this chemical waste.

Immediate Safety and Hazard Information

2,2-Dichlorobutane is a hazardous chemical that requires careful handling at all times. It is classified as a flammable liquid and vapor.[1][2] It is also known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1] Adherence to strict safety protocols is mandatory to prevent injury and environmental contamination.

Key Hazards:

- **Flammability:** Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.[3] Keep away from heat, sparks, open flames, and hot surfaces.[2]
- **Irritation:** Causes significant irritation to skin and eyes and may irritate the respiratory system.[1]
- **Environmental:** As a chlorinated hydrocarbon, improper disposal can lead to environmental harm. Wastes from the production of chlorinated aliphatic hydrocarbons are regulated as

hazardous by the EPA.[4][5]

Chemical and Hazard Data

The following table summarizes key quantitative data for **2,2-Dichlorobutane**.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₈ Cl ₂	[1]
Molecular Weight	127.01 g/mol	[1]
Boiling Point	104 °C	[6]
Flash Point	27 °C	[6]
Density	1.112 g/cm ³ at 20 °C	[2]
GHS Hazard Statements	H226, H315, H319, H335	[1][6]
UN Number	UN1993	
Hazard Class	3 (Flammable Liquid)	

Detailed Disposal Protocol

This protocol outlines the standard operating procedure for the safe collection, storage, and disposal of **2,2-Dichlorobutane** waste in a laboratory setting.

1. Waste Identification and Classification

- **Hazardous Waste Determination:** Due to its flammability and classification as a chlorinated hydrocarbon, **2,2-Dichlorobutane** must be managed as a hazardous waste.[3][4][7] Do not mix it with non-hazardous waste.[8]
- **Waste Stream:** This waste falls under the category of halogenated organic solvents.

2. Required Personal Protective Equipment (PPE)

- **Eye Protection:** Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations.[3]

- Hand Protection: Wear chemically resistant gloves (e.g., nitrile, neoprene).
- Skin and Body Protection: A flame-retardant lab coat is required. Ensure skin is not exposed.
- Work Area: All handling of **2,2-Dichlorobutane** and its waste must be conducted inside a certified chemical fume hood.

3. Waste Segregation and Collection

- Dedicated Waste Container: Collect **2,2-Dichlorobutane** waste in a dedicated, properly labeled container.
- Avoid Mixing: Do not mix **2,2-Dichlorobutane** waste with other waste streams, particularly incompatible materials like strong oxidizing agents, strong bases, or acids.^[7] Mixing wastes can create dangerous reactions or complicate the disposal process.

4. Containerization and Labeling

- Container Selection: Use a container made of a compatible material (e.g., glass or polyethylene) that is in good condition, free of leaks, and has a secure, tight-fitting screw cap.^{[8][9]} The original product container can often be used.
- Labeling:
 - As soon as waste is first added to the container, affix a hazardous waste tag provided by your institution's Environmental Health and Safety (EHS) department.^[10]
 - Clearly write the words "HAZARDOUS WASTE".^{[8][9]}
 - List all constituents by their full chemical name (i.e., "**2,2-Dichlorobutane**") and their approximate concentrations. Do not use abbreviations or formulas.
 - Indicate the specific hazards (e.g., Flammable, Irritant).^[9]

5. On-Site Storage (Satellite Accumulation Area)

- Location: Store the waste container at or near the point of generation, in a designated Satellite Accumulation Area (SAA).^[8]

- Container Management: Keep the waste container closed at all times except when adding waste.[\[9\]](#)[\[10\]](#)
- Secondary Containment: Place the waste container in a secondary containment bin or tray to contain any potential leaks or spills.
- Segregation: Store the container segregated from incompatible materials.
- Volume Limits: Do not accumulate more than 55 gallons of hazardous waste in an SAA.[\[9\]](#)[\[10\]](#)

6. Arranging for Professional Disposal

- Contact EHS: Once the container is full or the waste is no longer being generated, contact your institution's EHS or hazardous waste management office to schedule a pickup. Do not transport hazardous waste yourself.[\[10\]](#)
- Disposal Method: The waste will be transported to a licensed Treatment, Storage, and Disposal Facility (TSDF) for proper disposal, likely via high-temperature incineration. The precautionary statement P501 directs users to "Dispose of contents/container to an approved waste disposal plant".[\[3\]](#)

7. Spill and Emergency Procedures

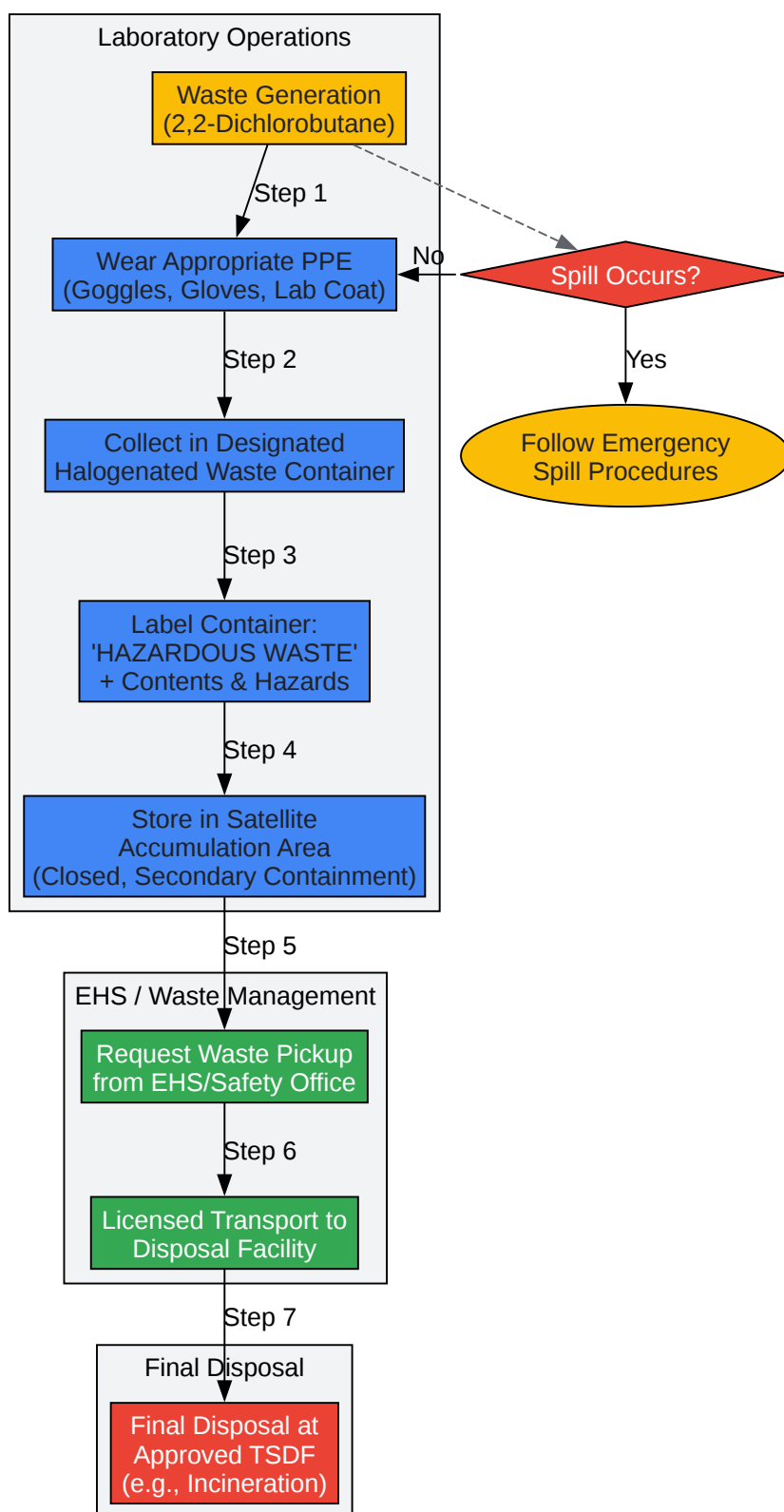
- Small Spills (in fume hood):
 - Absorb the spill with an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).
 - Collect the contaminated absorbent material using non-sparking tools.[\[3\]](#)
 - Place the collected material into a designated hazardous waste container.
 - Clean the spill area thoroughly.
- Large Spills or Spills Outside a Fume Hood:
 - Evacuate the immediate area.

- Alert others and your supervisor.
- If there is a fire or significant vapor release, pull the fire alarm and evacuate the building.
- Contact your institution's emergency response team or EHS immediately.

Do NOT attempt to dispose of **2,2-Dichlorobutane** by pouring it down the drain. This is illegal and environmentally harmful.[\[10\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2,2-Dichlorobutane**.



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